

# Application Notes and Protocols for the Use of Decalin in Spectroscopy

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## Compound of Interest

Compound Name: Decaline

Cat. No.: B1670448

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## Introduction

Decalin (decahydronaphthalene) is a versatile non-polar solvent widely utilized in various spectroscopic applications.<sup>[1][2][3]</sup> Its key properties, including chemical inertness, a broad transparency window in the UV-Visible and Infrared regions, and its ability to dissolve a wide range of non-polar compounds, make it an excellent choice for spectroscopic analysis.<sup>[3]</sup> This document provides detailed application notes and protocols for the use of decalin as a solvent in UV-Visible, Fluorescence, Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Decalin exists as two stereoisomers: cis-decalin and trans-decalin.<sup>[2][3]</sup> The trans isomer is energetically more stable.<sup>[2]</sup> Both isomers are colorless liquids with an aromatic odor.<sup>[1][2]</sup>

## Key Physicochemical Properties of Decalin

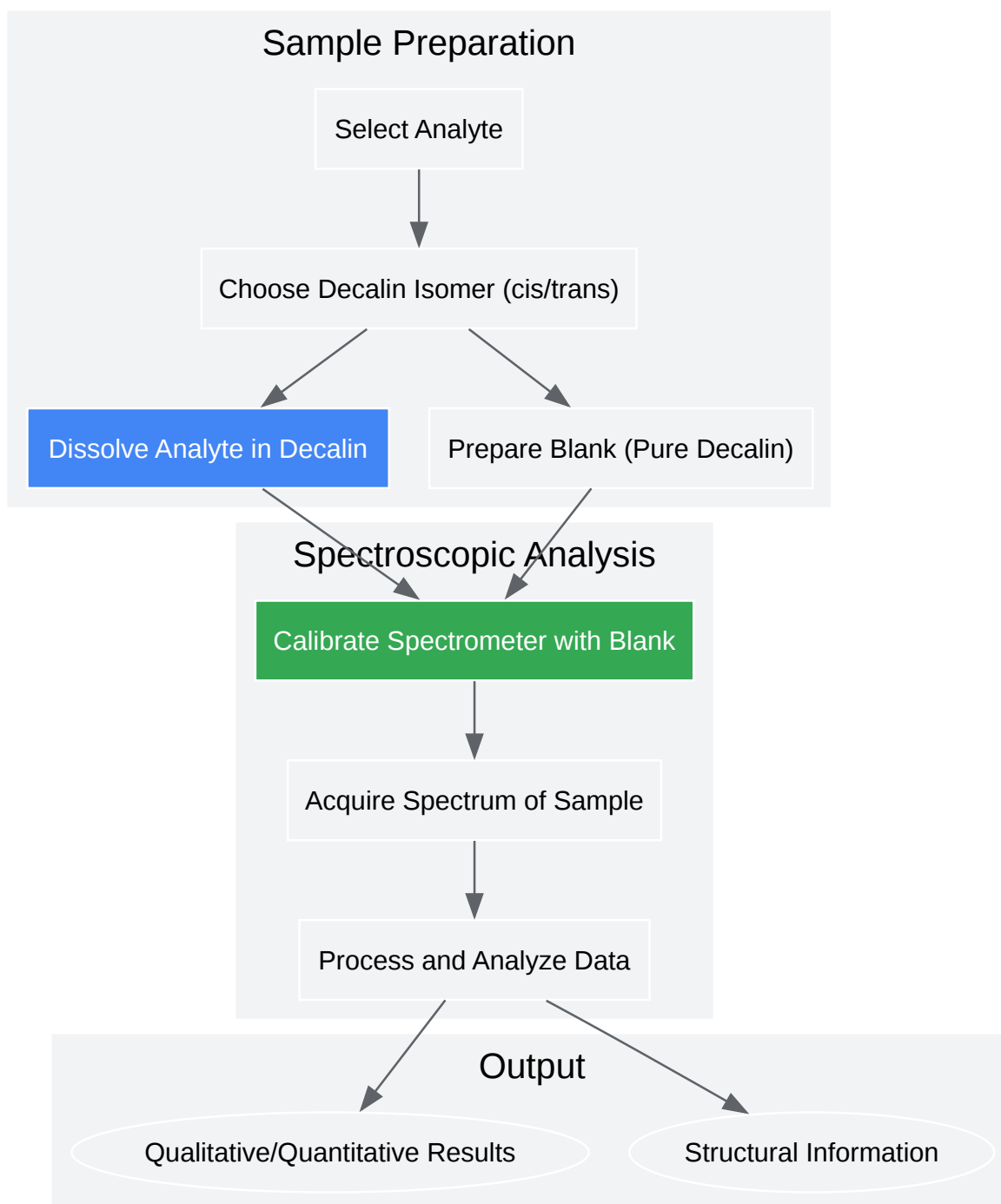
A summary of the key physical and chemical properties of cis- and trans-decalin is presented below. These properties are crucial for sample preparation and interpretation of spectroscopic data.

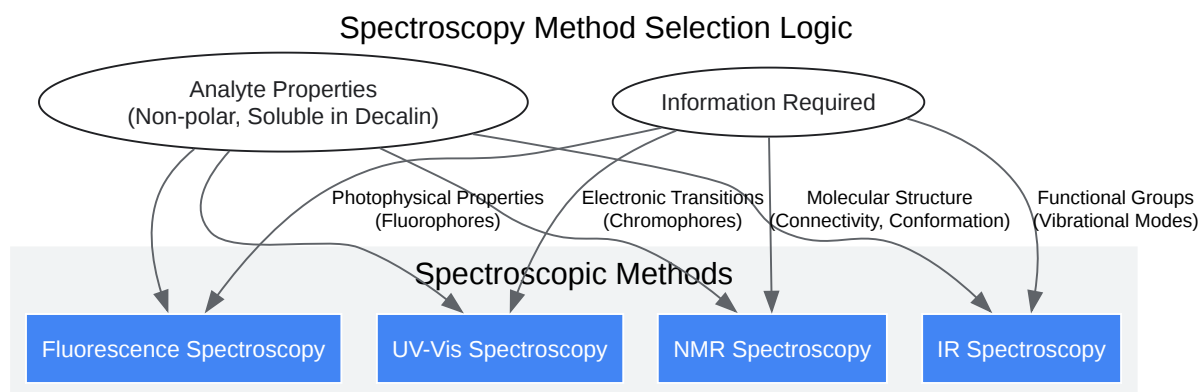
Property	cis-Decalin	trans-Decalin	Reference
Molar Mass	138.25 g/mol	138.25 g/mol	[2]
Appearance	Colorless liquid	Colorless liquid	[2]
Density	0.896 g/cm <sup>3</sup>	0.864 g/cm <sup>3</sup>	[2]
Melting Point	-42.9 °C	-30.4 °C	[2]
Boiling Point	195.774 °C	187.273 °C	[4]
Solubility in Water	Insoluble	Insoluble	[1]

## General Experimental Workflow

The following diagram illustrates a general workflow for utilizing decalin as a non-polar solvent in a typical spectroscopic experiment.

## General Workflow for Spectroscopy in Decalin





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## References

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